

Technical Guide: 3-Chloro-1H-pyrrolo[2,3-c]pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-1H-pyrrolo[2,3-c]pyridine

CAS No.: 1384079-12-2

Cat. No.: B2731921

[Get Quote](#)

Core Scaffold Analysis & Utilization in Drug Discovery

Chemical Identity & Structural Analysis

3-Chloro-1H-pyrrolo[2,3-c]pyridine is a halogenated derivative of the 6-azaindole scaffold. Unlike its more common isomer 7-azaindole (pyrrolo[2,3-b]pyridine), the 6-azaindole core places the pyridine nitrogen at the 6-position relative to the indole numbering. This structural variation significantly alters the electronic distribution and hydrogen-bonding vectors, making it a valuable tool for scaffold hopping in kinase inhibitor design.

Attribute	Technical Detail
IUPAC Name	3-Chloro-1H-pyrrolo[2,3-c]pyridine
Common Name	3-Chloro-6-azaindole
CAS Number	1384079-12-2
Molecular Formula	C
	H
	ClN
Molecular Weight	152.58 g/mol
SMILES	<chem>Clc1c[nH]c2ccncc12</chem>
Core Scaffold	1H-Pyrrolo[2,3-c]pyridine (6-Azaindole)

Electronic Structure & Pharmacophore

The fusion of the electron-rich pyrrole ring with the electron-deficient pyridine ring creates a push-pull electronic system.

- C3-Position (Chlorine): The chlorine atom at C3 occupies a metabolically labile site (blocking oxidation) and modulates the pKa of the pyrrole NH via inductive electron withdrawal.[\[1\]](#)
- N6-Position (Pyridine Nitrogen): Acts as a hydrogen bond acceptor.[\[1\]](#) In kinase binding, this nitrogen often interacts with the hinge region residues.[\[1\]](#)
- N1-Position (Pyrrole Nitrogen): Acts as a hydrogen bond donor.[\[1\]](#)

Physicochemical Profile

The introduction of the chlorine atom at C3 lipophilicity and acidity compared to the parent 6-azaindole.[\[1\]](#)

Property	Value / Range	Context
Physical State	Solid (Off-white to yellow)	Standard crystalline form.
Melting Point	188–192 °C (Predicted)	High lattice energy due to H-bonding. [1]
Solubility	DMSO, Methanol, DMF	Poor water solubility; moderate in DCM.
pKa (Pyrrole NH)	~13.5 (Predicted)	More acidic than indole (pKa ~17) due to pyridine N and Cl. [1]
pKa (Pyridine N)	~3.8 (Predicted)	Less basic than pyridine (5. [1] 2) due to pyrrole electron withdrawal. [1]
LogP	~1.9	Moderate lipophilicity, suitable for CNS penetration. [1]

Synthetic Pathways

The most robust method for synthesizing **3-Chloro-1H-pyrrolo[2,3-c]pyridine** is the direct electrophilic halogenation of the parent 6-azaindole.

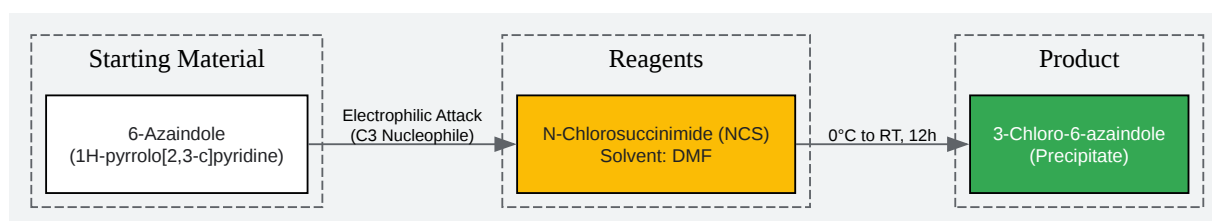
Protocol: Electrophilic Chlorination

Reagents: 1H-pyrrolo[2,3-c]pyridine (6-azaindole), N-Chlorosuccinimide (NCS), DMF or Acetonitrile.

- Dissolution: Dissolve 1.0 eq of 6-azaindole in DMF (0.5 M concentration).
- Addition: Cool to 0°C. Add 1.05 eq of NCS portion-wise to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by LC-MS for the disappearance of starting material.[\[1\]](#)
- Workup: Pour the reaction mixture into ice water. The product typically precipitates.[\[1\]](#)

- Purification: Filter the solid. If necessary, recrystallize from Ethanol/Water or purify via silica gel chromatography (DCM/MeOH gradient).[1]

Mechanistic Insight: The C3 position of the azaindole is the most nucleophilic site (highest HOMO density), facilitating selective attack by the electrophilic chlorine species generated from NCS.[1]



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow for the selective C3-chlorination of 6-azaindole.

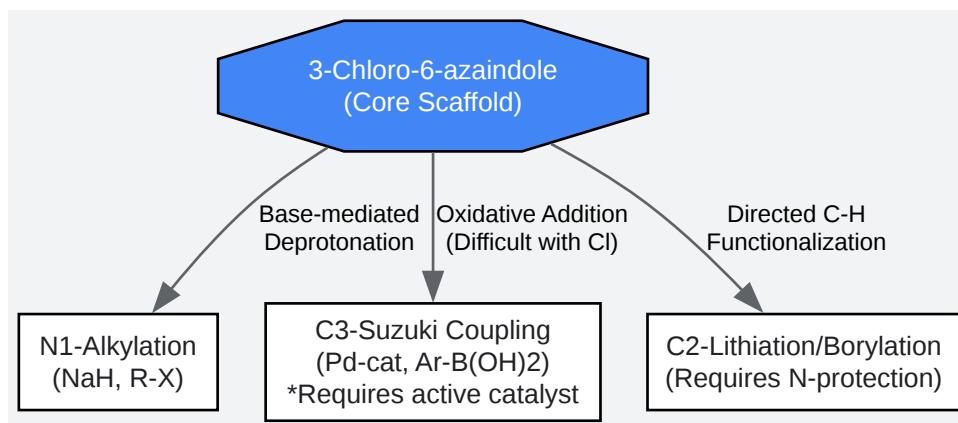
Reactivity & Functionalization

3-Chloro-6-azaindole serves as a versatile intermediate. The C-Cl bond is relatively stable but can participate in metal-catalyzed cross-couplings under specific conditions, while the N1-H site is readily alkylated.

Key Transformations

- N1-Alkylation/Arylation:
 - Conditions: NaH/DMF with alkyl halides or Cu-catalyzed Chan-Lam coupling with aryl boronic acids.
 - Utility: Tunes solubility and steric fit in the binding pocket.[1]
- Suzuki-Miyaura Coupling (C3):
 - Challenge: The C3-Cl bond is less reactive than C3-Br or C3-I toward oxidative addition.

- Solution: Use electron-rich phosphine ligands (e.g., XPhos, SPhos) and Pd(0) sources (Pd2(dba)3) to facilitate coupling with aryl boronic acids.
- C2-Functionalization (C-H Activation):
 - Strategy: Protection of N1 (e.g., SEM, Boc) allows for directed lithiation or Ir-catalyzed C-H borylation at the C2 position.



[Click to download full resolution via product page](#)

Figure 2: Divergent reactivity profile of the 3-chloro-6-azaindole scaffold.

Medicinal Chemistry Applications

In drug discovery, the 3-chloro-6-azaindole scaffold is primarily utilized as a bioisostere for indole and 7-azaindole.

Kinase Inhibition (Hinge Binding)

The 6-azaindole core can bind to the ATP-binding site of kinases.

- Interaction Mode: The pyridine nitrogen (N6) accepts a hydrogen bond from the backbone NH of the hinge region, while the pyrrole NH (N1) donates a hydrogen bond to the backbone carbonyl.
- Role of 3-Cl:

- Metabolic Stability: Blocks the C3 position, which is prone to oxidative metabolism (hydroxylation) in simple indoles.[\[1\]](#)
- Selectivity: The chlorine atom fills hydrophobic pockets (e.g., the gatekeeper region) in specific kinases, potentially improving selectivity over other isoforms.

Scaffold Hopping

Replacing a 7-azaindole (e.g., Vemurafenib core) with a 6-azaindole can:

- Alter the vector of substituents attached to the pyridine ring.[\[1\]](#)[\[2\]](#)
- Change the water solubility profile due to the different N-position.
- Bypass intellectual property (IP) constraints associated with the more crowded 7-azaindole space.[\[1\]](#)

Handling, Safety & Storage

- Hazards: Classified as an Irritant (Skin/Eye/Respiratory).[\[1\]](#) Potentially harmful if swallowed.[\[1\]](#)
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Keep away from strong oxidizing agents.[\[1\]](#)
- Handling: Use in a fume hood.[\[1\]](#) Wear nitrile gloves and safety glasses.[\[1\]](#) Avoid dust formation.[\[1\]](#)

References

- Chemical Identity:**3-Chloro-1H-pyrrolo[2,3-c]pyridine**. CAS No. 1384079-12-2.[\[3\]](#)[\[1\]](#)
- Synthesis (General Azaindole Halogenation):Indole and azaindole halogenation catalyzed by the RebH enzyme variant. (Discusses C3 selectivity).
- Scaffold Properties:Azaindoles in Medicinal Chemistry. PharmaBlock Whitepaper.[\[1\]](#)

- Reactivity (C-H Activation): Electrochemical Cascade Amidation and C-H Halogenation of Azaindoles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1384079-12-2 | 3-氯-1H-吡咯[2,3-c]吡啶 | 3-Chloro-1H-pyrrolo[2,3-c]pyridine | CATO佳途标准品, 中间体综合研发采购平台 [en.cato-chem.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. 24509-69-1|3-Chloro-1H-pyrrolo[3,2-b]pyridine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: 3-Chloro-1H-pyrrolo[2,3-c]pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2731921/docs#technical-guide-3-chloro-1h-pyrrolo-2-3-c-pyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)